

Solubility Profile of 2-Methoxynaphthalene-d7: A Technical Guide

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Compound of Interest

Compound Name: 2-Methoxynaphthalene-d7

Cat. No.: B567590

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Methoxynaphthalene-d7** in various solvents. While specific quantitative solubility data for the deuterated form is not extensively available in public literature, the solubility characteristics are expected to be nearly identical to its non-deuterated analogue, 2-Methoxynaphthalene. The information presented herein is based on the available data for 2-Methoxynaphthalene and established principles of solubility.

Core Data Presentation: Solubility Summary

The following table summarizes the known solubility of 2-Methoxynaphthalene in a range of common laboratory solvents. This data serves as a strong proxy for the solubility of **2-Methoxynaphthalene-d7**.

Solvent	Solubility Description	Quantitative Data (at 28 °C)
Water	Insoluble[1][2][3]	-
Ethanol	Soluble[1][2][4]	3.7 g/L[5]
Diethyl Ether	Soluble[1][3]	-
Benzene	Soluble[1][3][6]	-
Carbon Disulfide	Soluble[1][3][6]	-
Chloroform	Soluble[7]	-
Methanol	Slightly soluble[7]	-
Oils	Miscible[4]	-
Dipropylene Glycol	Insoluble[2]	-
Dimethyl Sulfoxide (DMSO)	Soluble	50 mg/mL[8]

Experimental Protocols: Determining Equilibrium Solubility

The most common and reliable method for determining the equilibrium solubility of a compound is the shake-flask method.[9][10] This protocol provides a generalized workflow for this procedure.

Objective: To determine the saturation concentration of **2-Methoxynaphthalene-d7** in a specific solvent at a controlled temperature.

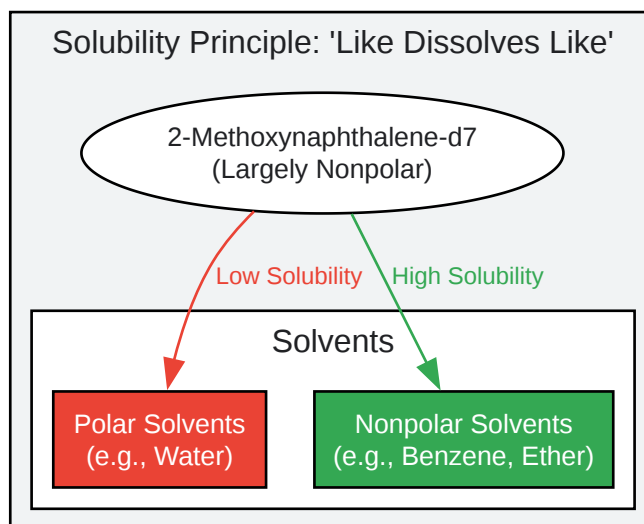
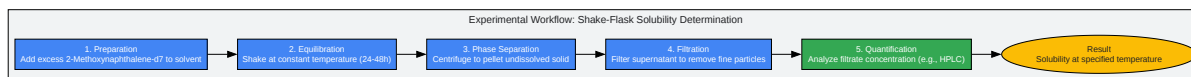
Materials:

- **2-Methoxynaphthalene-d7** (solid)
- Solvent of interest
- Thermostatically controlled shaker or incubator
- Centrifuge

- Syringe filters (chemically inert, e.g., PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system or other suitable quantitative analytical instrument
- Volumetric flasks and pipettes

Procedure:

- Preparation: An excess amount of solid **2-Methoxynaphthalene-d7** is added to a known volume of the solvent in a sealed container. The excess solid ensures that saturation will be reached.
- Equilibration: The container is placed in a thermostatically controlled shaker and agitated at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation: After equilibration, the suspension is removed from the shaker. The undissolved solid is separated from the saturated solution, typically by centrifugation.[9]
- Filtration: The supernatant (the clear, saturated solution) is then carefully filtered through a chemically inert syringe filter to remove any remaining microscopic particles.[9]
- Quantification: The concentration of **2-Methoxynaphthalene-d7** in the clear filtrate is determined using a validated analytical method, such as HPLC.[9] A calibration curve prepared with standard solutions of known concentrations is used for accurate quantification.
- Data Reporting: The solubility is reported in units such as mg/mL or mol/L at the specified temperature.



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